

Physicochemical Properties of 2,3,3,4-Tetramethylhexane: An In-depth Technical Guide

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Compound of Interest

Compound Name: 2,3,3,4-Tetramethylhexane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties of the branched-chain alkane, **2,3,3,4-tetramethylhexane**. The document details available experimental and computed data, outlines standard experimental protocols for the determination of key properties, and presents a logical workflow for these characterizations. This guide is intended to be a valuable resource for professionals in research and development who require a thorough understanding of this compound's physical and chemical characteristics.

Core Physicochemical Properties

2,3,3,4-Tetramethylhexane is a saturated hydrocarbon with the molecular formula $C_{10}H_{22}$ and a molecular weight of 142.28 g/mol [1][2][3]. Its structure consists of a hexane backbone with four methyl group substituents at the 2, 3, and 4 positions. While a complete set of experimentally determined physicochemical data for **2,3,3,4-tetramethylhexane** is not readily available in the public domain, this guide compiles the existing information and provides data for a closely related isomer, 2,2,3,4-tetramethylhexane, for comparative purposes.

Table 1: Summary of Physicochemical Data for Tetramethylhexane Isomers

Property	2,3,3,4-Tetramethylhexane	2,2,3,4-Tetramethylhexane (Isomer for Comparison)
Molecular Formula	$C_{10}H_{22}$ [1] [2] [3]	$C_{10}H_{22}$ [4]
Molecular Weight	142.28 g/mol [1] [2] [3]	142.28 g/mol [4]
CAS Number	52897-10-6 [1] [2] [3]	52897-08-2 [4]
Boiling Point	165 °C [2]	157 °C at 760 mmHg [4]
Melting Point	Data not available	-53.99 °C [4]
Density	Data not available	0.731 g/cm ³ [4]
Refractive Index	Data not available	1.4193 [4]
Critical Temperature	336 °C [2]	Data not available
Critical Pressure	19.4 atm [2]	Data not available
Critical Volume	616.59 ml/mol [2]	Data not available

Experimental Protocols

The determination of the physicochemical properties of a compound like **2,3,3,4-tetramethylhexane** follows established laboratory procedures. The following are detailed methodologies for the key experiments.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a pure compound, the boiling point is a characteristic constant at a given pressure.

Methodology: Thiele Tube Method

- Sample Preparation: A small amount of the liquid sample (approximately 0.5 mL) is placed in a small test tube or a fusion tube.

- Capillary Inversion: A capillary tube, sealed at one end, is inverted and placed in the sample tube with the open end submerged in the liquid.
- Apparatus Setup: The sample tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil or silicone oil).
- Heating: The side arm of the Thiele tube is gently heated. The design of the tube allows for even heat distribution by convection.
- Observation: As the temperature rises, a slow stream of bubbles will emerge from the capillary tube. The heating is continued until a steady and rapid stream of bubbles is observed.
- Cooling and Measurement: The heat source is removed, and the apparatus is allowed to cool. The boiling point is the temperature at which the liquid just begins to enter the capillary tube. This indicates that the vapor pressure inside the capillary is equal to the atmospheric pressure.

Determination of Melting Point

Since **2,3,3,4-tetramethylhexane** is a liquid at room temperature, its melting point would be determined at sub-ambient temperatures.

Methodology: Mel-Temp Apparatus with Cold Stage

- Sample Preparation: A small amount of the solidified sample is introduced into a capillary tube. The sample is solidified by cooling it below its expected melting point.
- Apparatus Setup: The capillary tube is placed in the heating block of a melting point apparatus equipped with a cold stage or a cooling accessory.
- Cooling and Heating Cycle: The sample is first frozen by the cold stage. Then, the apparatus is set to heat the sample at a slow, controlled rate (e.g., 1-2 °C per minute).
- Observation: The temperature at which the first droplet of liquid appears is recorded as the beginning of the melting range. The temperature at which the last crystal melts is recorded

as the end of the melting range. For a pure compound, this range should be narrow.

Determination of Density

The density of a liquid is its mass per unit volume. It is typically measured at a specific temperature, as density is temperature-dependent.

Methodology: Pycnometer Method

- Pycnometer Preparation: A pycnometer, a glass flask with a precise volume, is thoroughly cleaned, dried, and weighed (m_1).
- Sample Filling: The pycnometer is filled with the liquid sample, ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid is carefully wiped off. The filled pycnometer is then weighed (m_2).
- Reference Liquid: The process is repeated with a reference liquid of known density, typically distilled water. The pycnometer is cleaned, dried, filled with distilled water, and weighed (m_3).
- Calculation: The density of the sample (ρ_{sample}) is calculated using the following formula:
$$\rho_{\text{sample}} = [(m_2 - m_1) / (m_3 - m_1)] * \rho_{\text{water}}$$
where ρ_{water} is the density of water at the measurement temperature.

Determination of Refractive Index

The refractive index of a substance is a dimensionless number that describes how fast light travels through the material. It is a characteristic property of a substance and is dependent on temperature and the wavelength of light used.

Methodology: Abbe Refractometer

- Calibration: The refractometer is calibrated using a standard liquid with a known refractive index, such as distilled water.
- Sample Application: A few drops of the liquid sample are placed on the prism surface of the refractometer.

- **Measurement:** The prisms are closed, and the light source is adjusted. The user looks through the eyepiece and adjusts the controls to bring the dividing line between the light and dark fields into sharp focus and align it with the crosshairs.
- **Reading:** The refractive index is read directly from the instrument's scale. The temperature should also be recorded, as the refractive index is temperature-sensitive. If the measurement is not performed at the standard temperature of 20°C, a correction is typically applied.

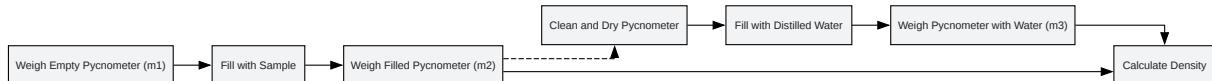
Visualizing Experimental Workflows

The following diagrams, created using the DOT language, illustrate the logical flow of the experimental protocols described above.



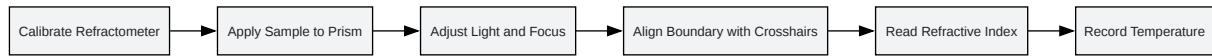
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Caption: Workflow for Boiling Point Determination using the Thiele Tube Method.



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Caption: Workflow for Density Determination using the Pycnometer Method.



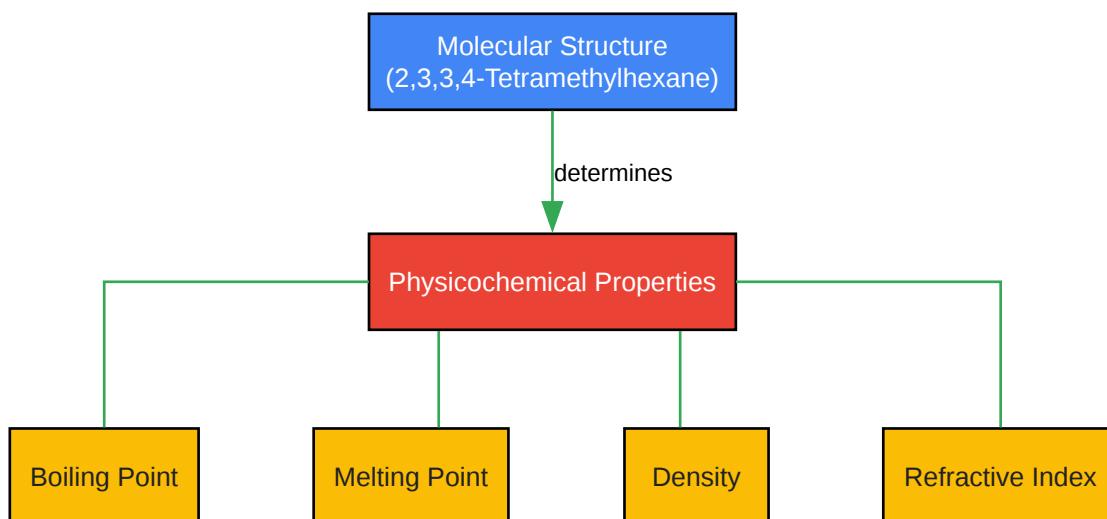
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Caption: Workflow for Refractive Index Determination using an Abbe Refractometer.

Signaling Pathways and Logical Relationships

As a simple, non-polar hydrocarbon, **2,3,3,4-tetramethylhexane** is not expected to be involved in biological signaling pathways in the same manner as complex drug molecules. Its primary interactions within a biological system would likely be non-specific, driven by hydrophobic effects. Therefore, a diagram of a signaling pathway is not applicable.

The logical relationship in the context of this compound is the direct correlation between its molecular structure and its macroscopic physicochemical properties.



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Caption: Relationship between Molecular Structure and Physicochemical Properties.

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